

# A Technical Guide to 4'-Acetylbenzo-15-crown-5

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## Compound of Interest

Compound Name: 4'-Acetylbenzo-15-crown 5-Ether

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This document provides a detailed technical overview of 4'-Acetylbenzo-15-crown-5, a functionalized crown ether. Crown ethers are a class of macrocyclic polyethers known for their ability to selectively bind cations, a property that has led to their use in a wide range of scientific and industrial applications, from phase-transfer catalysis to the development of ion-selective sensors and drug delivery systems.<sup>[1]</sup> The addition of an acetyl group to the benzo-15-crown-5 scaffold introduces a key functional handle for further chemical modification and can modulate the binding properties of the crown ether core.

## Nomenclature and Structure

- Common Name: 4'-Acetylbenzo-15-crown-5
- Systematic IUPAC Name: 1-(2,3,5,6,8,9,11,12-octahydro-1,4,7,10,13-benzopentaoxacyclopentadecin-15-yl)ethan-1-one
- Synonym: 2,3-(4-Acetylbenzo)-1,4,7,10,13-pentaoxacyclopentadec-2-ene<sup>[1]</sup>

The structure consists of a 15-crown-5 ether ring fused to a benzene ring, which is substituted with an acetyl group at the 4-position.

## Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for 4'-Acetylbenzo-15-crown-5 and its well-characterized precursor, Benzo-15-crown-5, for comparative purposes. While a complete,

published set of spectral data for the 4'-acetyl derivative is not readily available, the data for related functionalized analogs are provided to offer insight into expected spectral characteristics.

Property	4'-Acetylbenzo-15-crown-5	Benzo-15-crown-5 (Reference)
Molecular Formula	C <sub>16</sub> H <sub>22</sub> O <sub>6</sub> [1]	C <sub>14</sub> H <sub>20</sub> O <sub>5</sub> [2]
Molecular Weight	310.35 g/mol [1]	268.31 g/mol [2]
Appearance	White to off-white powder or crystals[1]	White to off-white powder or crystals
Melting Point	95 - 99 °C[1]	79 - 81 °C
<sup>1</sup> H NMR (CDCl <sub>3</sub> , δ/ppm)	Data not available. Expected signals for aromatic protons (d, dd, d), crown ether protons (m), and a methyl singlet (~2.5 ppm).	~6.9 (m, 4H, Ar-H), ~4.1 (m, 4H, Ar-O-CH <sub>2</sub> ), ~3.9 (m, 4H, O-CH <sub>2</sub> ), ~3.7 (m, 8H, O-CH <sub>2</sub> ) [3]
<sup>13</sup> C NMR (DMSO-d <sub>6</sub> , δ/ppm)	Data not available. Expected signals for carbonyl carbon (~197 ppm), aromatic carbons, crown ether carbons, and methyl carbon (~26 ppm).	67.77, 68.84, 69.27, 69.71, 70.09, 70.16, 70.30, 100.96, 105.53, 117.49, 139.35, 143.95, 149.92[4]
IR (KBr, cm <sup>-1</sup> )	Data not available. Expected strong C=O stretch (~1675 cm <sup>-1</sup> ), C-O-C ether stretches (~1250, 1130 cm <sup>-1</sup> ), and aromatic C-H stretches.	For a related compound, 4'-formylbenzo-15-crown-5, characteristic peaks include ν(Ar-O-C) at 1268-1266 cm <sup>-1</sup> and ν(C-O-C) at 1131-1125 cm <sup>-1</sup> . [5]
Mass Spec (EI, m/z)	Data not available. Expected molecular ion [M] <sup>+</sup> at 310.	For a related compound, 4'-formylbenzo-15-crown-5, the molecular ion [M] <sup>+</sup> is observed at 414. [5][6]

## Experimental Protocols: Synthesis

The synthesis of 4'-Acetylbenzo-15-crown-5 is typically achieved through the electrophilic aromatic substitution of the parent molecule, Benzo-15-crown-5, via a Friedel-Crafts acylation reaction. While a specific, detailed protocol for this exact transformation is not widely published, the following procedure is a representative method for the acylation of an aromatic ether and can be adapted for this synthesis.

### Representative Protocol: Friedel-Crafts Acylation of Benzo-15-crown-5

**Objective:** To introduce an acetyl group onto the benzene ring of Benzo-15-crown-5.

#### Materials:

- Benzo-15-crown-5
- Acetyl chloride (or acetic anhydride)
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ ) or another suitable Lewis acid
- Anhydrous dichloromethane (DCM) or another inert solvent (e.g., nitrobenzene)
- Hydrochloric acid (HCl), dilute solution
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Standard laboratory glassware for inert atmosphere reactions (e.g., three-neck flask, condenser, dropping funnel)

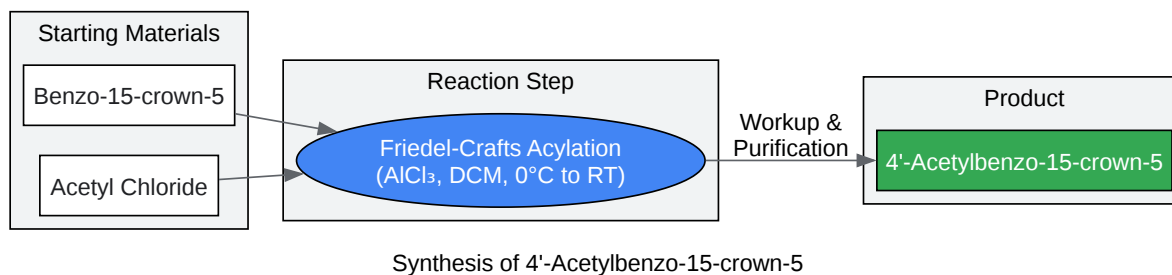
#### Procedure:

- **Reaction Setup:** All glassware must be thoroughly dried to prevent deactivation of the Lewis acid catalyst. Assemble a three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube (e.g., filled with  $\text{CaCl}_2$ ), and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon).

- **Reagent Charging:** To the flask, add Benzo-15-crown-5 (1.0 eq) and anhydrous DCM. Stir the mixture until the crown ether dissolves. Cool the flask to 0 °C using an ice bath.
- **Catalyst Addition:** Carefully add anhydrous aluminum chloride ( $\text{AlCl}_3$ , ~1.1 eq) to the stirred solution in portions. The mixture may become colored.
- **Acylating Agent Addition:** Add acetyl chloride (1.1 eq) dropwise via the dropping funnel over 15-30 minutes, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- **Workup:** Cool the reaction mixture back to 0 °C and quench it by slowly adding crushed ice, followed by dilute HCl. This will hydrolyze the aluminum salts.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer two more times with DCM.
- **Washing:** Combine the organic extracts and wash sequentially with water, saturated  $\text{NaHCO}_3$  solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or heptane/ethyl acetate) to yield pure 4'-Acetylbenzo-15-crown-5.

## Mandatory Visualization: Synthesis Workflow

The logical workflow for the synthesis of 4'-Acetylbenzo-15-crown-5 via the Friedel-Crafts acylation of Benzo-15-crown-5 is depicted below.



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Proposed synthesis workflow for 4'-Acetylbenzo-15-crown-5.

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